Introduction: The Significance of a Conformationally-Restricted Scaffold

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Compound of Interest

Compound Name:	*Tert-butyl 3,9-diazabicyclo[4.2.1]nonane-9-carboxylate*
CAS No.:	*1251015-63-0*
Cat. No.:	*B1443183*

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The 3,9-diazabicyclo[4.2.1]nonane framework represents a class of conformationally restricted diamines that have garnered significant interest in medicinal chemistry and drug development.[1][2] Unlike flexible aliphatic diamines, the rigid bicyclic structure of this scaffold pre-organizes the two nitrogen atoms in a specific spatial orientation. This structural constraint is invaluable for designing ligands with high affinity and selectivity for biological targets such as G-protein coupled receptors (GPCRs) and enzymes. By locking the pharmacophoric amino groups into a defined geometry, chemists can reduce the entropic penalty of binding and probe the topology of receptor binding pockets with greater precision.[2]

The title compound, **tert-butyl 3,9-diazabicyclo[4.2.1]nonane-9-carboxylate**, is a key synthetic intermediate. The tert-butoxycarbonyl (Boc) protecting group on the N9 nitrogen allows for selective functionalization of the N3 position. The Boc group can be reliably removed under acidic conditions, providing a versatile handle for late-stage diversification in synthetic campaigns.[3] This guide provides a comprehensive overview of the synthesis of this valuable building block, focusing on modern strategies, underlying chemical principles, and detailed experimental protocols.

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Physicochemical and Structural Data

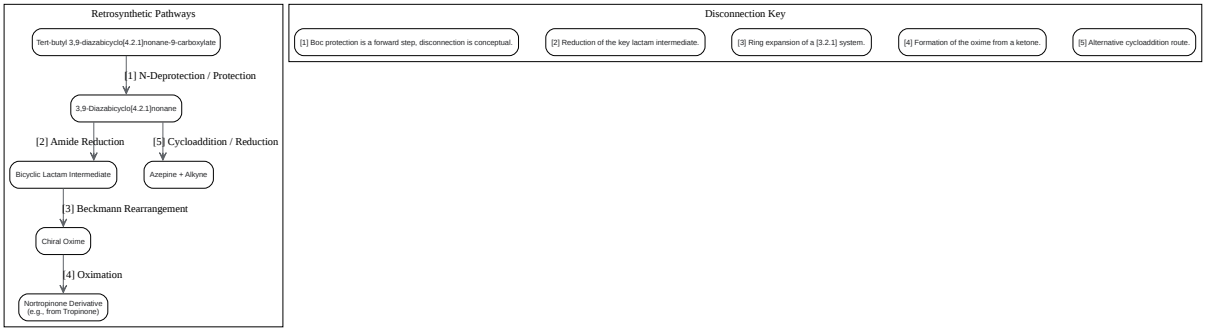
A summary of the key properties for the target compound is provided below.

Property	Value	Source
IUPAC Name	tert-butyl 3,9-diazabicyclo[4.2.1]nonane-9-carboxylate	[4]
CAS Number	1251015-63-0	[4]
Molecular Formula	$C_{12}H_{22}N_2O_2$	[4][5]
Molecular Weight	226.32 g/mol	[4][5]
Canonical SMILES	CC(C)(C)OC(=O)N1C2CCC(C1)NCC2	[4]
Appearance	Solid (typical)	[6]

Retrosynthetic Analysis: Deconstructing the Bicyclic Core

The primary challenge in synthesizing the 3,9-diazabicyclo[4.2.1]nonane skeleton lies in the construction of the bridged bicyclic system with control over stereochemistry. A logical retrosynthetic analysis reveals several potential pathways to disconnect the target molecule into simpler, more accessible starting materials.

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Caption: Retrosynthetic analysis of the target compound.

This analysis highlights two primary strategies:

- Ring Expansion: A robust approach involves a Beckmann rearrangement of an oxime derived from a more common nortropinone skeleton. This strategy effectively expands the six-membered ring of the nortropinone into the seven-membered diazepane ring of the target scaffold.[7][8]

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- Cycloaddition: An alternative, more convergent approach involves the cycloaddition of an N-substituted azepine with an alkyne or alkene, which directly forms the bicyclic system.[9]

Key Synthetic Strategies

Asymmetric Synthesis via Beckmann Rearrangement

This is one of the most effective and modern methods for preparing enantiomerically pure 3,9-diazabicyclo[4.2.1]nonane derivatives. A recent advancement in this area utilizes a crystallization-induced diastereomer transformation (CIDT) of an oxime intermediate.[7][8] The key to this process is the use of a chiral auxiliary, such as (S)-phenylethylamine, to direct the formation of a single oxime diastereomer. This specific E-oxime then undergoes a highly stereospecific Beckmann rearrangement to yield the desired bicyclic lactam. Subsequent reduction of the lactam provides the diamine core with excellent stereocontrol.

Cycloaddition Approaches

Transition-metal-catalyzed cycloaddition reactions offer a powerful method for constructing the 9-azabicyclo[4.2.1]nonane core.[9] For instance, a cobalt(I) or chromium(0)-catalyzed [6π + 2π] cycloaddition between an N-substituted 1H-azepine and an alkyne can directly generate the bicyclic triene system.[10] Subsequent reduction of the double bonds would yield the saturated scaffold. While elegant, these methods can be sensitive to the choice of catalyst and substrates and may require specialized starting materials.

Functionalization of the Parent Diamine

If the parent 3,9-diazabicyclo[4.2.1]nonane is available, the synthesis simplifies to a protection step. The challenge here is achieving regioselectivity. The N3 and N9 positions have different steric and electronic environments, which can be exploited to direct the Boc group to the desired nitrogen. Typically, direct protection can lead to a mixture of N3-Boc, N9-Boc, and N3,N9-di-Boc products, requiring careful control of stoichiometry and reaction conditions, followed by chromatographic separation.

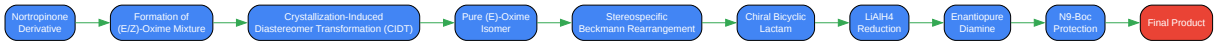
Detailed Experimental Protocol: An Asymmetric Approach

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This section details a state-of-the-art asymmetric synthesis based on the Beckmann rearrangement strategy, which delivers the (1S,6R) enantiomer of the diamine core.[7][8]

Principle and Workflow

The overall workflow leverages a chiral auxiliary to establish stereochemistry, which is then transferred through a stereospecific rearrangement and reduction sequence. The final step is a standard protection reaction.



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Caption: Workflow for the asymmetric synthesis.

Step 1: Synthesis of the Chiral Oxime Precursor

- Causality: This step establishes the crucial stereocenter. A nortropinone derivative is reacted with hydroxylamine in the presence of a chiral auxiliary. The system equilibrates between the E and Z oxime isomers, but under the chosen crystallization conditions, the desired E-isomer selectively precipitates, driving the equilibrium toward the product. This is the principle of CIDT.[7]

- Protocol:

  - A solution of the N-protected nortropinone derivative (1.0 eq) and (S)-phenylethylamine (1.1 eq) is prepared in a suitable solvent such as ethanol.

  - Hydroxylamine hydrochloride (1.2 eq) and a mild base (e.g., sodium acetate, 1.5 eq) are added to the solution.

  - The mixture is heated to reflux (approx. 78°C) for 4-6 hours to allow for oxime formation and equilibration.

  - The solution is then allowed to cool slowly to room temperature, during which the desired (E)-oxime diastereomer crystallizes.

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- The solid is collected by filtration, washed with cold ethanol, and dried under vacuum to yield the pure E-oxime.

Step 2: Stereospecific Beckmann Rearrangement

- Causality: The Beckmann rearrangement is a classic reaction for converting oximes to amides (lactams in this case). Its stereospecificity is key; the group anti-periplanar to the hydroxyl group is the one that migrates. By using the pure E-oxime, we ensure that the desired carbon migrates, leading to the correct 3,9-diazabicyclo[4.2.1]nonane ring system. Reagents like p-toluenesulfonyl chloride (TsCl) are used to activate the hydroxyl group for rearrangement.

- Protocol:

  - The purified (E)-oxime (1.0 eq) is dissolved in a mixture of pyridine and dichloromethane at 0°C.

  - p-Toluenesulfonyl chloride (1.1 eq) is added portion-wise, maintaining the temperature at 0°C. The pyridine acts as both a solvent and a base to neutralize the HCl generated.

  - After the addition is complete, the reaction is allowed to warm to room temperature and stirred for 12-18 hours.

  - The reaction is quenched by the addition of water, and the product is extracted with dichloromethane.

  - The combined organic layers are washed with aqueous copper sulfate (to remove pyridine), water, and brine, then dried over sodium sulfate.

  - The solvent is removed under reduced pressure, and the crude lactam is purified by silica gel chromatography.

Step 3: Reduction of the Lactam to (1S,6R)-3,9-Diazabicyclo[4.2.1]nonane

- Causality: A powerful reducing agent is required to convert the amide functional group of the lactam into an amine. Lithium aluminum hydride ($LiAlH_4$) is a standard and highly effective

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choice for this transformation. The reaction must be performed under anhydrous conditions as $LiAlH_4$ reacts violently with water.

- Protocol:
  - A suspension of lithium aluminum hydride (3.0-4.0 eq) in anhydrous tetrahydrofuran (THF) is prepared in a flame-dried flask under a nitrogen atmosphere and cooled to 0°C.
  - A solution of the bicyclic lactam (1.0 eq) in anhydrous THF is added dropwise to the $LiAlH_4$ suspension.
  - After the addition, the reaction mixture is heated to reflux for 8-12 hours to ensure complete reduction.
  - The reaction is carefully quenched by sequential, dropwise addition of water, followed by 15% aqueous NaOH, and then more water (Fieser workup), while cooling in an ice bath.
  - The resulting granular precipitate (aluminum salts) is filtered off, and the filtrate is concentrated under reduced pressure to yield the crude diamine. The chiral auxiliary is also removed during this process.

Step 4: Regioselective N9-Boc Protection

- Causality: To obtain the title compound, the N9 nitrogen of the parent diamine must be selectively protected. While both nitrogens are secondary amines, the N9 bridgehead position may exhibit different reactivity or steric accessibility compared to the N3 position. By using a controlled amount of di-tert-butyl dicarbonate (Boc_2O), it is often possible to favor mono-protection.
- Protocol:
  - The crude diamine (1.0 eq) is dissolved in a solvent such as dichloromethane or THF.
  - A base, such as triethylamine (1.2 eq), is added.
  - Di-tert-butyl dicarbonate (Boc_2O, 1.0-1.1 eq) dissolved in the same solvent is added dropwise at 0°C. Using a slight excess of the diamine relative to the Boc_2O can help minimize di-protection.

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- The reaction is stirred at room temperature for 4-8 hours until TLC or LC-MS analysis indicates consumption of the starting material.
- The reaction mixture is washed with water and brine, dried over sodium sulfate, and concentrated.
- The final product, **tert-butyl 3,9-diazabicyclo[4.2.1]nonane-9-carboxylate**, is purified from any N3-protected isomer or di-protected by-product via silica gel column chromatography.

Purification and Spectroscopic Characterization

Purification at each step is typically achieved using silica gel column chromatography. The polarity of the eluent is adjusted based on the polarity of the product. Characterization of the final product and key intermediates is performed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR): ^{1}H and ^{13}C NMR spectroscopy are used to confirm the structure of the bicyclic framework. The number of signals, their chemical shifts, and coupling patterns are characteristic of the rigid [4.2.1] system.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition and molecular weight of the product, typically by observing the $[M+H]^+$ ion.
- Chiral High-Performance Liquid Chromatography (HPLC): To confirm the enantiomeric purity of the final product, a chiral HPLC method is employed.

Safety Considerations

- Lithium Aluminum Hydride ($LiAlH_4$): This reagent is highly flammable and reacts violently with water and other protic solvents. It must be handled under a dry, inert atmosphere (e.g., nitrogen or argon). The quenching procedure (workup) is highly exothermic and must be performed with extreme care, especially on a large scale.
- Pyridine: Pyridine is a flammable, toxic, and malodorous liquid. It should be handled in a well-ventilated fume hood.

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- p-Toluenesulfonyl Chloride (TsCl): This reagent is a corrosive solid and a lachrymator. Avoid inhalation of dust and contact with skin and eyes.

- Dichloromethane: This is a suspected carcinogen and should be handled with appropriate personal protective equipment in a fume hood.

Conclusion

The synthesis of **tert-butyl 3,9-diazabicyclo[4.2.1]nonane-9-carboxylate** is a multi-step process that relies on strategic chemical transformations to build the complex, conformationally restricted scaffold. The asymmetric route involving a crystallization-induced diastereomer transformation and a stereospecific Beckmann rearrangement represents a highly efficient and elegant solution for accessing this valuable building block in an enantiomerically pure form.[7] [8] The availability of this intermediate provides researchers and drug development professionals with a powerful tool for creating novel therapeutics that leverage the unique structural properties of the diazabicyclic core.

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